

Ethyl Methoxyacetate: A Technical Guide to Hazards and GHS Classification

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Compound of Interest		
Compound Name:	Ethyl methoxyacetate	
Cat. No.:	B146871	Get Quote

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This technical guide provides a comprehensive overview of the hazards associated with **ethyl methoxyacetate**, including its classification under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). Due to the limited availability of specific toxicological and ecotoxicological data for **ethyl methoxyacetate**, this guide also presents data from structurally similar compounds, ethyl acetate and 2-methoxyethyl acetate, to provide a more complete hazard profile. All quantitative data is summarized in tables for ease of comparison, and detailed experimental protocols for key hazard assessments are described.

GHS Classification of Ethyl Methoxyacetate

Ethyl methoxyacetate is classified under the GHS as a Flammable Liquid, Category 3. This classification is based on its flash point, which is a key parameter for determining the fire hazard of a liquid.

GHS Label Elements:

- Pictogram:
 - Ralt text
- Signal Word:Warning
- Hazard Statement:



- H226: Flammable liquid and vapor.
- Precautionary Statements: A comprehensive list of precautionary statements can be found in the safety data sheet (SDS) for **ethyl methoxyacetate**. Key statements include those related to prevention (e.g., keeping away from heat and ignition sources), response (e.g., in case of fire), storage (e.g., storing in a well-ventilated place), and disposal.

Physicochemical and Flammability Data

The primary physical hazard of **ethyl methoxyacetate** is its flammability. The table below summarizes its key physicochemical properties related to this hazard.

Property	Value	Reference
Flash Point	46 °C (114.8 °F) - closed cup	[1]
Boiling Point	144.5 °C (292.1 °F)	[2]
Vapor Density	4.08 (Air = 1)	[2]
Specific Gravity	1.007 g/mL at 25 °C	[1]

Toxicological Hazards (Analog Data)

As specific toxicological data for **ethyl methoxyacetate** is not readily available, data for the structurally similar compounds ethyl acetate and 2-methoxyethyl acetate are presented below. This information provides an indication of the potential health hazards of **ethyl methoxyacetate**.

It is crucial to note that this data is for analogous compounds and should be interpreted with caution.

Acute Toxicity



Parameter	Ethyl Acetate	2-Methoxyethyl Acetate
Oral LD50 (rat)	5620 mg/kg[3][4][5]	2900 - 3390 mg/kg[6][7]
Dermal LD50 (rabbit)	>18000 mg/kg[3]	5250 - 5300 mg/kg[6][7]
Inhalation LC50 (rat)	16000 ppm (6 hours)[4]	1500 ppm (7 hours)[8]

Skin and Eve Irritation

Parameter	Ethyl Acetate	2-Methoxyethyl Acetate
Skin Irritation (rabbit)	Mild skin irritation[9]	Not classified as a skin irritant[8]
Eye Irritation (rabbit)	Causes serious eye irritation[3]	Mild eye irritation[8]

Environmental Hazards (Analog Data)

Ecotoxicological data for **ethyl methoxyacetate** is limited. The following data for ethyl acetate and 2-methoxyethyl acetate can be used to estimate its potential environmental impact.

Parameter	Ethyl Acetate	2-Methoxyethyl Acetate
Aquatic Toxicity - Fish (LC50)	Data not readily available in searched results	The substance is harmful to aquatic organisms[10]
Aquatic Toxicity - Daphnia (EC50)	Data not readily available in searched results	Data not readily available in searched results

Experimental Protocols Determination of Flash Point (Closed-Cup Method)

The flash point of a flammable liquid is determined using a standardized closed-cup apparatus, such as the Pensky-Martens or Tag Closed Cup tester.[11]

Methodology:

A specified volume of the liquid sample is placed in the test cup.[11]



- The cup is sealed with a lid containing an ignition source and a thermometer.[12]
- The sample is heated at a slow, constant rate while being stirred.[11]
- At specified temperature intervals, the ignition source is applied to the vapor space above the liquid.[12]
- The flash point is the lowest temperature at which the application of the ignition source causes the vapor to ignite.[8]

OECD Test Guidelines for Toxicological Hazards

The assessment of acute toxicity and irritation is conducted following standardized protocols developed by the Organisation for Economic Co-operation and Development (OECD).

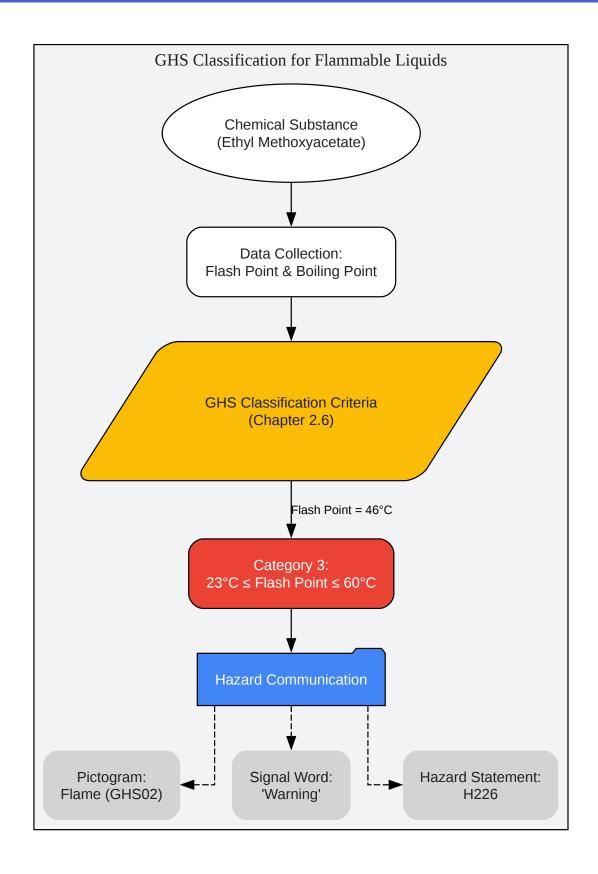
- OECD 401: Acute Oral Toxicity: This guideline describes the procedure for determining the
 acute oral toxicity (LD50) of a substance.[6] A single dose of the substance is administered
 orally to animals, and they are observed for a specified period for signs of toxicity and
 mortality.[6]
- OECD 402: Acute Dermal Toxicity: This guideline outlines the method for assessing the acute dermal toxicity (LD50) of a substance.[7][13][14][15] The substance is applied to the shaved skin of animals, and they are observed for toxic effects and mortality.[15]
- OECD 403: Acute Inhalation Toxicity: This guideline provides the protocol for determining the
 acute inhalation toxicity (LC50) of a substance.[3][4][5][16][17] Animals are exposed to the
 substance in the form of a gas, vapor, or aerosol for a defined period, followed by an
 observation period.[5]
- OECD 404: Acute Dermal Irritation/Corrosion: This guideline details the procedure for evaluating the potential of a substance to cause skin irritation or corrosion.[18][19][20][21]
 [22] A small amount of the substance is applied to the skin of an animal, and the site is observed for signs of erythema (redness) and edema (swelling).[20]
- OECD 405: Acute Eye Irritation/Corrosion: This guideline describes the method for assessing the potential of a substance to cause eye irritation or corrosion.[1][2][23][24][25][26] A small



amount of the substance is instilled into the eye of an animal, and the eye is examined for effects on the cornea, iris, and conjunctiva.[23]

Visualizations





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Caption: GHS classification workflow for **ethyl methoxyacetate** as a flammable liquid.





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Caption: Generalized workflow for an acute toxicity study following OECD guidelines.

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